

Bioisosteres of 3-(Oxolan-3-yl)morpholine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 3-(Oxolan-3-yl)morpholine

CAS No.: 1859200-67-1

Cat. No.: B2473588

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Executive Summary & Scaffold Analysis

3-(Oxolan-3-yl)morpholine represents a "linked" pharmacophore combining a solubility-enhancing morpholine ring with a polar, non-aromatic oxolane (tetrahydrofuran) substituent. While this scaffold effectively modulates lipophilicity, it introduces specific liabilities in late-stage drug development:

- **Metabolic Liability:** The morpholine ring is susceptible to oxidative metabolism (N-dealkylation and -oxidation by CYP450s).
- **Permeability vs. Solubility:** The oxolane ring adds polarity but can increase the topological polar surface area (tPSA) beyond the optimal range for CNS penetration if not balanced.
- **Chemical Space:** As a common motif, it often faces crowded intellectual property (IP) landscapes.

This guide evaluates three generations of bioisosteres, culminating in the high-value Spirocyclic and Bridged systems that offer superior physicochemical profiles.

Bioisosteric Strategies & Comparative Analysis

We categorize bioisosteres into three distinct strategies based on the structural modification applied to the parent scaffold.

Strategy A: Ring Contraction (The "Oxetane Effect")

Replacing the 5-membered oxolane with a 4-membered oxetane or the 6-membered morpholine with a 3,3-disubstituted oxetane.

- Mechanism: Oxetanes are less lipophilic than their larger ether counterparts and block metabolic soft spots due to ring strain and steric bulk.
- Key Advantage: Significant reduction in LogD (~0.4–1.0 units) and improved metabolic stability.

Strategy B: Spirocyclic Core Replacement (The "Spiro Switch")

Replacing the morpholine core with 2-oxa-6-azaspiro[3.3]heptane.

- Mechanism: This scaffold mimics the vector alignment of morpholine but removes the metabolically labile -protons adjacent to the ether oxygen.
- Key Advantage: Increases basicity (pKa shift +1.0 to +1.5) and lowers lipophilicity while retaining the H-bond acceptor/donor profile.

Strategy C: Bridged Systems

Replacing morpholine with 3-oxa-8-azabicyclo[3.2.1]octane.

- Mechanism: Constrains the conformation, potentially locking the molecule in a bioactive pose (reducing entropic penalty upon binding).

- Key Advantage: Enhances selectivity by restricting "wobble" in the binding pocket.

Comparative Data Profile

The following table synthesizes physicochemical data comparing the parent scaffold with its primary bioisosteres. Data is extrapolated from matched molecular pair (MMP) analyses in literature (e.g., Linezolid and Gefitinib analogs).

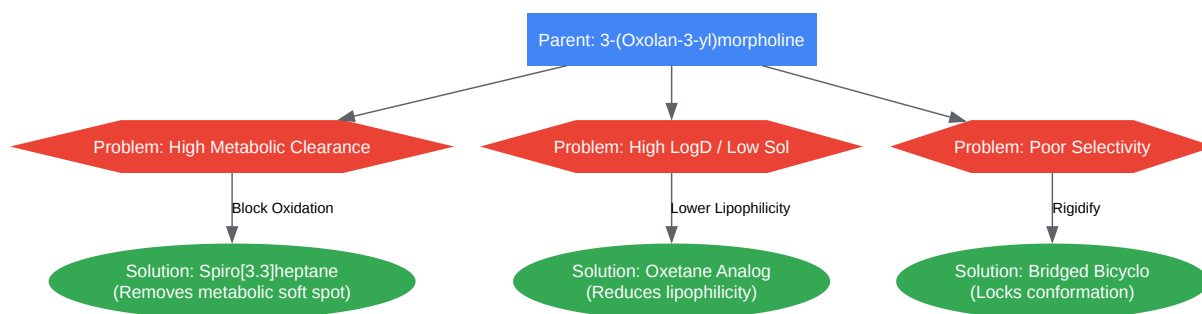
Property	Parent: 3-(Oxolan-3-yl)morpholine	Isostere A: Oxetane Analog	Isostere B: Spiro[3.3]heptane	Isostere C: Bridged Bicyclo
Structure Code	M-Ox	Ox-Ox	Sp-Ox	Br-Ox
LogD	Reference (0.0)	-0.5 to -0.8	-1.0 to -1.2	+0.2 to +0.5
pKa (Base)	~6.8	~6.2	~8.2	~8.5
Cl (microsomal)	High (Liability)	Low (Stable)	Very Low (Stable)	Moderate
Solubility	High	Very High	High	Moderate
Vector Fidelity	Flexible Chair	Rigid Square	Linear/Rigid	Rigid Boat

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Analyst Note: The Spiro[3.3]heptane (Isostere B) is often the superior choice for reducing clearance, whereas the Oxetane (Isostere A) is best for lowering lipophilicity without altering basicity significantly.

Decision Logic & Pathway Visualization

The following diagram illustrates the decision tree for selecting the appropriate bioisostere based on the specific liability of the parent lead compound.



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Figure 1: Decision matrix for optimizing the **3-(Oxolan-3-yl)morpholine** scaffold.

Experimental Protocols

Protocol 1: Synthesis of the Spirocyclic Bioisostere Core

Target: 6-(2-fluoro-4-nitrophenyl)-2-oxa-6-azaspiro[3.3]heptane (Representative intermediate).

Rationale: This protocol, adapted from the TBI-223 route, demonstrates the construction of the 2-oxa-6-azaspiro[3.3]heptane core, the most chemically challenging bioisostere to access.

Reagents:

- Tribromoneopentyl alcohol (TBNPA)[1][2]
- Sodium Hydroxide (NaOH)
- 2-Fluoro-4-nitroaniline (or desired amine payload)[1][2][3]
- Toluene, Water.

Step-by-Step Methodology:

- Formation of 3,3-bis(bromomethyl)oxetane (BBMO):
 - Dissolve Tribromoneopentyl alcohol (1.0 eq) in toluene.
 - Add 50% aq.[3] NaOH (2.5 eq) dropwise at 0°C.
 - Heat to reflux (85°C) for 4 hours. The internal cyclization displaces one bromide to form the oxetane ring.
 - Validation: Check by GC-MS for disappearance of starting material.
 - Workup: Separate organic layer, wash with water, and distill to obtain BBMO (Yield ~70-75%).
- Spiro-Cyclization (The "Double-Displacement"):
 - Suspend 2-Fluoro-4-nitroaniline (1.0 eq) and BBMO (1.1 eq) in water/toluene biphasic mixture.
 - Add NaOH pellets (4.0 eq) slowly to maintain temperature <60°C.
 - Heat to reflux (95-100°C) for 12-16 hours.
 - Mechanism:[4][5][6][7] The amine performs a double nucleophilic attack on the bis-bromomethyl groups, forming the azetidine ring spiro-fused to the oxetane.
 - Workup: Cool to RT. The product often precipitates as a solid. Filter, wash with water/heptane.
 - Purification: Recrystallize from Ethanol/Water.

Protocol 2: Metabolic Stability Assay (Microsomal Stability)

Objective: Compare Intrinsic Clearance (Cl

) of Parent vs. Bioisostere.

- Preparation: Prepare 10 mM stock solutions of Parent and Bioisostere in DMSO.
- Incubation:
 - Dilute to 1 μ M in phosphate buffer (pH 7.4) containing 0.5 mg/mL human liver microsomes.
 - Pre-incubate at 37°C for 5 mins.
 - Initiate reaction with NADPH (1 mM final).
- Sampling: Aliquot 50 μ L at t=0, 5, 15, 30, and 60 mins into cold acetonitrile (containing internal standard) to quench.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. The slope

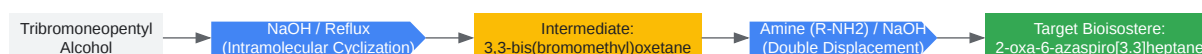
is used to calculate

and

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Synthesis Workflow Visualization

The following diagram details the scalable synthesis of the spirocyclic bioisostere, highlighting the critical ring-closure steps.



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Figure 2: Synthetic route for the 2-oxa-6-azaspiro[3.3]heptane bioisostere.

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